

Application Notes and Protocols: Preparation of TC-N 1752 Stock Solutions in DMSO

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Compound of Interest

Compound Name: TC-N 1752

Cat. No.: B560299

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Abstract

These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **TC-N 1752**, a potent and selective voltage-gated sodium channel (Nav1.7) inhibitor, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of **TC-N 1752** in various experimental settings. The provided protocols and data are intended for research use only.

Introduction

TC-N 1752 is a selective inhibitor of the voltage-gated sodium channel Nav1.7, with an IC₅₀ value of 0.17 μ M.^{[1][2][3]} It demonstrates analgesic efficacy in pain models by blocking the initiation and propagation of action potentials in nociceptive neurons.^{[1][4]} Accurate preparation of stock solutions is the first critical step for reliable in-vitro and in-vivo studies. DMSO is the recommended solvent for **TC-N 1752** due to its high solubilizing capacity for this compound.^{[1][2][4]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **TC-N 1752** is presented in the table below.

Property	Value	Reference
Chemical Name	N-[2-Methyl-3-[[4-[4-[[4-(trifluoromethoxy)phenyl]methoxy]-1-piperidiny]-1,3,5-triazin-2-yl]amino]phenyl]acetamide	[5]
Molecular Formula	C ₂₅ H ₂₇ F ₃ N ₆ O ₃	[1][4]
Molecular Weight	516.52 g/mol	[1][2][3]
CAS Number	1211866-85-1	[1][4]
Appearance	White to off-white solid	[4]
Purity	≥98%	[1][2]
Solubility in DMSO	Up to 100 mM[1][2] or 125 mg/mL[3][4]	

Preparation of TC-N 1752 Stock Solutions

Materials

- TC-N 1752 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or light-protecting microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended for higher concentrations)[3][4]
- Pipettes and sterile filter tips

Experimental Protocol

Safety Precautions: When handling **TC-N 1752** and DMSO, it is essential to wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. All procedures should be performed in a well-ventilated area or a chemical fume hood.

Step 1: Equilibrate Reagents Allow the **TC-N 1752** powder and DMSO to equilibrate to room temperature before use. This is particularly important for DMSO, which can absorb atmospheric moisture when cold.

Step 2: Weighing TC-N 1752 Accurately weigh the desired amount of **TC-N 1752** powder using a calibrated analytical balance. Perform this step in a chemical fume hood.

Step 3: Dissolving in DMSO Add the appropriate volume of DMSO to the vial containing the **TC-N 1752** powder to achieve the desired stock concentration. For ease of use, common stock concentrations are 10 mM, 20 mM, or 50 mM. Use the following formula to calculate the required volume of DMSO:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

The table below provides quick reference volumes for preparing common stock solutions.

Desired Stock Concentration	Mass of TC-N 1752	Volume of DMSO to Add
1 mM	1 mg	1.936 mL
5 mM	1 mg	0.387 mL
10 mM	1 mg	0.194 mL
10 mM	5 mg	0.968 mL
10 mM	10 mg	1.936 mL

Step 4: Ensuring Complete Dissolution Vortex the solution thoroughly until the **TC-N 1752** is completely dissolved. For higher concentrations, sonication in a water bath for 10-15 minutes may be necessary to ensure complete dissolution.^{[3][4]} Visually inspect the solution to confirm the absence of any particulate matter.

Step 5: Aliquoting and Storage To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber or light-protecting tubes.^[4]^[6]

Storage and Stability

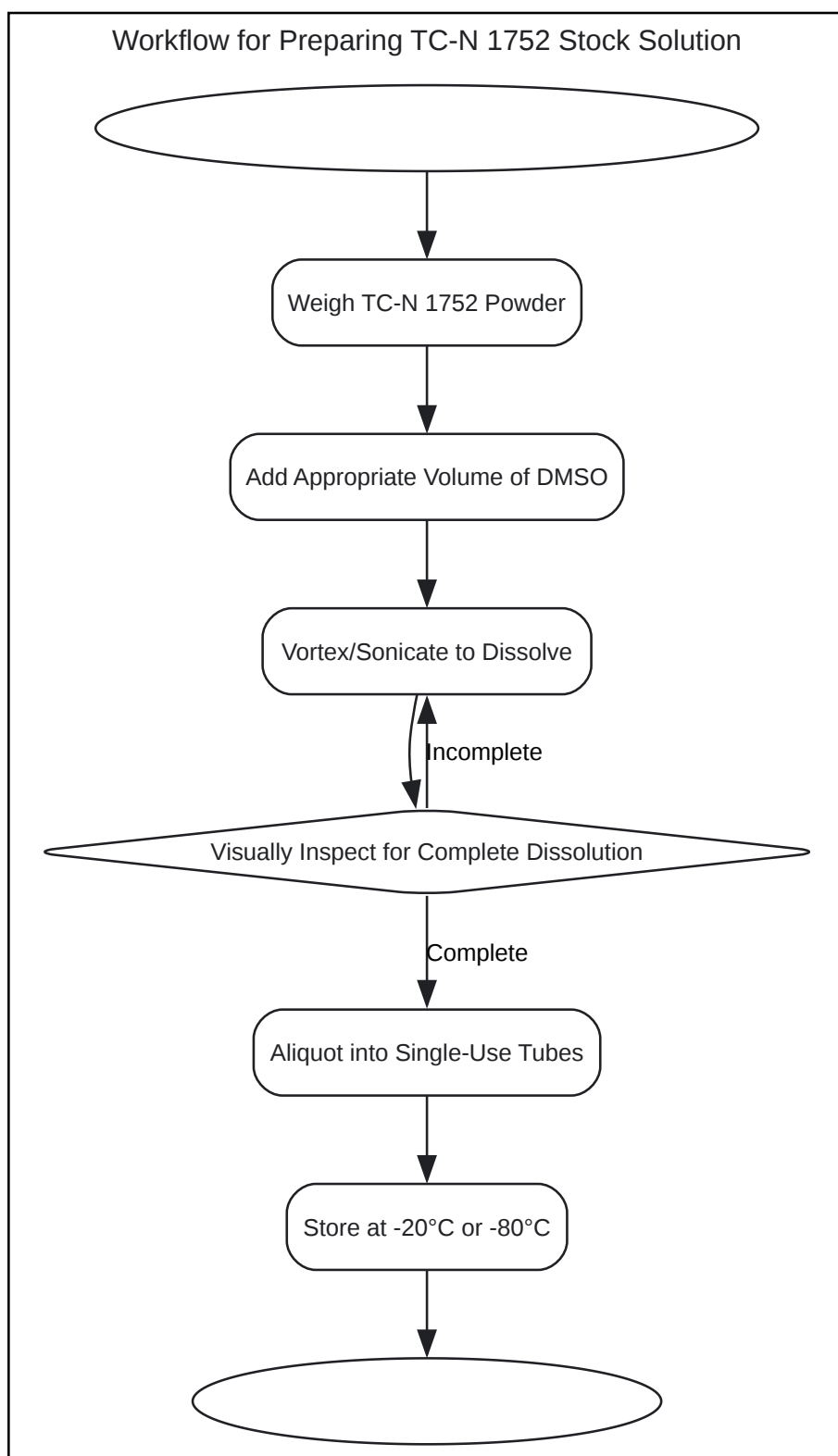
The stability of **TC-N 1752** in DMSO is critical for reproducible experimental results. The following storage conditions are recommended:

Storage Condition	Duration
-20°C	Up to 1 month
-80°C	Up to 6 months

It is advised to use freshly prepared solutions whenever possible.^[2] If a solution has been stored for an extended period, its efficacy should be re-verified.

Experimental Workflow and Signaling Pathway

Workflow for Stock Solution Preparation

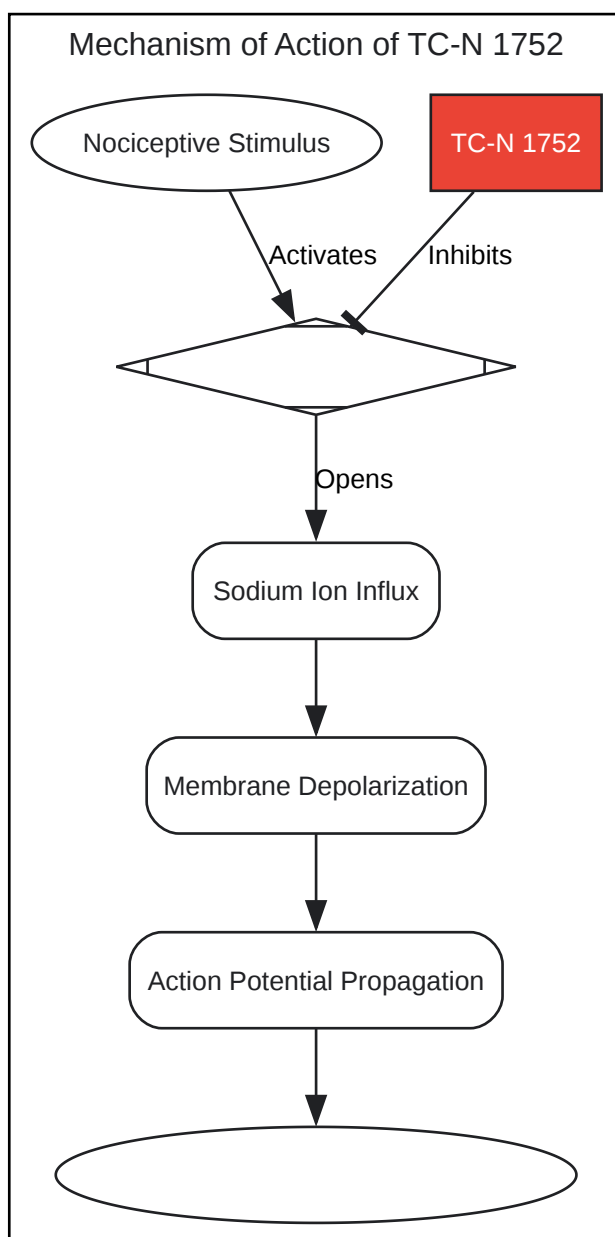


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Caption: Workflow for the preparation of **TC-N 1752** stock solutions in DMSO.

Signaling Pathway of TC-N 1752

TC-N 1752 functions by inhibiting the voltage-gated sodium channel NaV1.7. These channels are crucial for the generation and propagation of action potentials in excitable cells, such as neurons. By blocking these channels, **TC-N 1752** prevents the influx of sodium ions that is necessary for membrane depolarization, thereby inhibiting neuronal firing and downstream signaling associated with pain perception.



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Caption: Inhibition of Nav1.7 signaling pathway by **TC-N 1752**.

Conclusion

The protocols outlined in these application notes provide a comprehensive guide for the preparation and handling of **TC-N 1752** stock solutions in DMSO. Following these standardized procedures will ensure the integrity of the compound and the reproducibility of experimental results. For specific experimental applications, further dilution of the stock solution in aqueous buffers or cell culture media is necessary, ensuring the final DMSO concentration is non-toxic to the cells (typically <0.5%).^[6]

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References

- 1. TC-N 1752 | Voltage-gated Sodium Channel Blockers: R&D Systems [[rndsystems.com](https://www.rndsystems.com)]
- 2. TC-N 1752 |Compound 52 | Nav1.7 inhibitor | Hello Bio [[hellobio.com](https://www.hellobio.com)]
- 3. [file.medchemexpress.com](https://www.file.medchemexpress.com) [[file.medchemexpress.com](https://www.file.medchemexpress.com)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. TC-N 1752 | Voltage-gated Sodium (Nav) Channels | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 6. [dbaitalia.it](https://www.dbaitalia.it) [[dbaitalia.it](https://www.dbaitalia.it)]
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